

Introduction: Understanding 2-Ethoxy-4-(methoxymethyl)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethoxy-4-(methoxymethyl)phenol

CAS No.: 5595-79-9

Cat. No.: B1609150

[Get Quote](#)

2-Ethoxy-4-(methoxymethyl)phenol, with CAS number 5595-79-9, is an aromatic organic compound characterized by a phenol ring substituted with an ethoxy group, and a methoxymethyl group.^{[1][2]} Its molecular formula is C₁₀H₁₄O₃ and it has a molecular weight of approximately 182.22 g/mol.^{[1][2]} This compound, also known by synonyms such as Methyl Diantilis and 4-Hydroxy-3-ethoxybenzyl methyl ether, belongs to the class of benzyl ethers.^{[1][3]} It is recognized for its distinct sweet, vanilla, and spicy odor profile, which has led to its primary application as a fragrance ingredient.^{[2][4]} Beyond its use in perfumery, its chemical structure makes it a point of interest as a potential intermediate in the synthesis of more complex molecules within pharmaceutical and chemical research.

This guide provides an in-depth overview for researchers, scientists, and drug development professionals on sourcing high-purity **2-Ethoxy-4-(methoxymethyl)phenol**, its applications, and detailed protocols for its quality assessment and handling.

Sourcing and Procurement of High-Purity Grades

The procurement of high-purity reagents is a critical first step in any experimental workflow to ensure reproducibility and accuracy. Several chemical suppliers specialize in providing **2-Ethoxy-4-(methoxymethyl)phenol** for research and industrial applications. When selecting a supplier, it is imperative to consider not only the listed purity but also the availability of comprehensive analytical documentation, such as a Certificate of Analysis (CoA).

Below is a comparative table of suppliers offering this compound. Researchers should contact these suppliers directly to inquire about specific grades, purity levels (e.g., >99%), and available analytical data.

Supplier Name	Country of Origin/Operation	Purity/Grade Information
Amitychem	China	Offers various grades; established in 2007 with ISO certification. [1]
ChemicalBook	China	Lists multiple suppliers with purities often stated as 99.0% min. [5] [6]
Hebei Dangtong Biological Technology Co., Ltd.	China	Offers the compound with purity $\geq 99\%$ for industrial, food, and pharmaceutical grades. [7]
Shaanxi Dideu Medichem Co. Ltd.	China	Provides the compound with a stated purity of 99.0% min. [6]
GlobalChemMall	China	Connects with manufacturers for wholesale supply of chemical products. [8]

Application Notes: Functional Roles and Mechanistic Insights

Fragrance and Flavor Applications

The primary and most well-documented application of **2-Ethoxy-4-(methoxymethyl)phenol** is as a fragrance ingredient in consumer products.[\[2\]](#) Its organoleptic properties—a profile

described as sweet, spicy, and reminiscent of vanilla and carnation—make it a valuable component in perfumery.[3][4] The molecular structure, specifically the arrangement of the ethoxy and methoxymethyl groups on the phenol ring, is responsible for its characteristic scent. Its relatively low vapor pressure suggests a slow evaporation rate, allowing it to function as a middle or base note in fragrance compositions, providing longevity to the overall scent profile. [4]

Intermediate for Chemical Synthesis

While less documented, the structure of **2-Ethoxy-4-(methoxymethyl)phenol** lends itself to further chemical modification, making it a potentially useful intermediate in organic synthesis. The phenolic hydroxyl group is a versatile functional handle that can undergo various reactions:

- **Etherification:** The hydroxyl group can be alkylated to generate more complex ethers.
- **Esterification:** Reaction with carboxylic acids or their derivatives can produce corresponding esters.
- **Electrophilic Aromatic Substitution:** The electron-rich phenol ring can be functionalized further, although the existing substituents will direct the position of new groups.

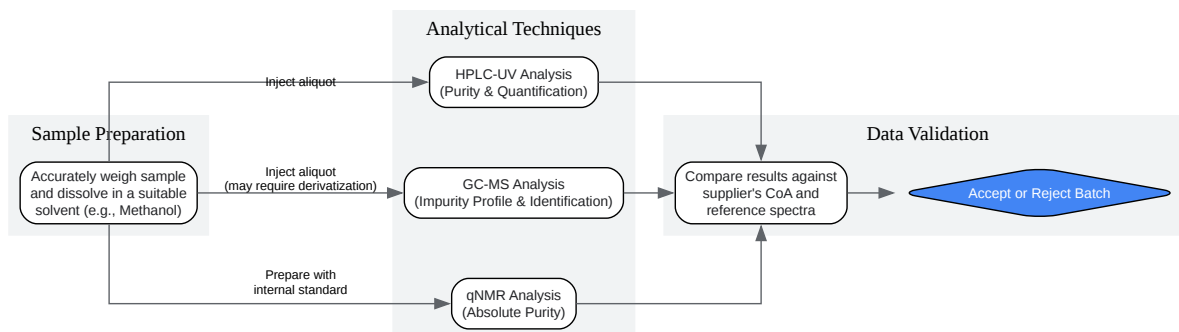
These potential transformations allow for the incorporation of the 3-ethoxy-4-(methoxymethyl)phenyl moiety into larger, more complex molecules, which could be of interest in the development of novel compounds in medicinal chemistry or materials science.

Experimental Protocols and Methodologies

Trustworthy research necessitates the validation of starting materials. The following protocols provide a framework for the quality control and handling of high-purity **2-Ethoxy-4-(methoxymethyl)phenol**.

Protocol 1: Purity Verification and Quality Control

This protocol outlines a multi-faceted approach to verify the purity of a supplied batch of **2-Ethoxy-4-(methoxymethyl)phenol**, combining chromatographic and spectroscopic techniques. This self-validating workflow ensures the material meets the stringent requirements for drug development and sensitive research applications.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **2-Ethoxy-4-(methoxymethyl)phenol**.

- Causality: HPLC is a robust method for quantifying the purity of non-volatile phenolic compounds and separating them from potential impurities.[9]
- Methodology:
 - Mobile Phase: Prepare an isocratic or gradient mobile phase, typically a mixture of acetonitrile and water (with 0.1% formic acid for improved peak shape).
 - Column: Use a C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Sample Preparation: Accurately weigh ~10 mg of the compound and dissolve it in 10 mL of methanol to create a 1 mg/mL stock solution. Further dilute as necessary.
 - Injection & Detection: Inject 10 μ L of the sample. Monitor the elution profile using a UV detector set to the wavelength of maximum absorbance for the compound (determined by a UV scan, typically around 280 nm for phenols).

- Analysis: Calculate the purity based on the area percentage of the main peak relative to the total area of all peaks.
- Causality: GC-MS is highly sensitive and provides structural information, making it ideal for identifying volatile impurities. Phenols often require derivatization to increase their volatility and prevent peak tailing.[\[9\]](#)[\[10\]](#)
- Methodology:
 - Sample Preparation & Derivatization:
 - Dissolve a small amount of the sample in a suitable solvent (e.g., pyridine).
 - Add a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).[\[9\]](#)
 - Heat the mixture (e.g., at 60°C for 30 minutes) to ensure complete derivatization.
 - GC Conditions:
 - Column: Use a non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm).
 - Temperature Program: Start at a lower temperature (e.g., 100°C), hold for 2 minutes, then ramp up to a higher temperature (e.g., 280°C) at a rate of 10°C/min.
 - MS Acquisition: Use electron ionization (EI) and scan a mass range of m/z 50-500.
 - Analysis: Identify the main peak corresponding to the silylated derivative of the target compound. Analyze smaller peaks by comparing their mass spectra to libraries (e.g., NIST) to identify potential impurities.
- Causality: qNMR is a primary ratio method that allows for the determination of absolute purity without needing a specific reference standard of the analyte. It relies on comparing the integral of an analyte's proton signal to that of a certified internal standard.[\[9\]](#)
- Methodology:
 - Sample Preparation:

- Accurately weigh 15-20 mg of the **2-Ethoxy-4-(methoxymethyl)phenol** sample into an NMR tube.
- Accurately weigh and add a suitable, certified internal standard (e.g., maleic acid or dimethyl sulfone) whose peaks do not overlap with the analyte's signals.
- Dissolve both in a deuterated solvent (e.g., DMSO-d6 or CDCl3).
- Acquisition: Acquire a proton (^1H) NMR spectrum with a sufficiently long relaxation delay (D1) to ensure full relaxation of all protons for accurate integration.
- Analysis: Calculate the purity by relating the integral of a well-resolved signal from the analyte to the integral of a known signal from the internal standard, accounting for the number of protons each signal represents and the molar masses of both substances.

Protocol 2: General Safety and Handling

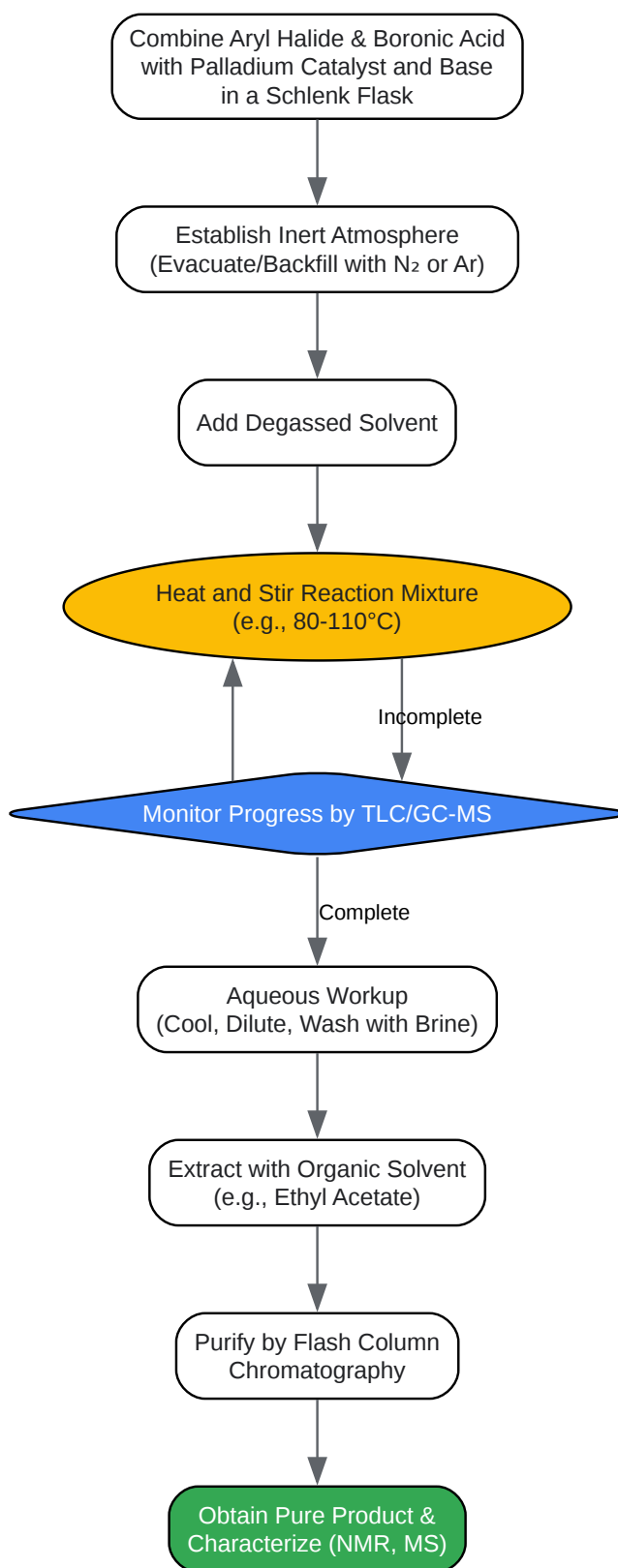
Safe handling of all chemicals is paramount. **2-Ethoxy-4-(methoxymethyl)phenol** has associated hazards that require appropriate precautions.

- Hazard Identification: The compound is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and may cause an allergic skin reaction (Skin sensitization, Category 1).[\[1\]](#)
- Precautionary Measures:
 - Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
 - Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves (e.g., nitrile), and tight-sealing safety goggles.[\[1\]](#)[\[11\]](#)
 - Handling: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[1\]](#)[\[11\]](#)
 - Storage: Store the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

Protocol 3: Representative Synthesis Workflow

While a specific synthesis protocol for **2-Ethoxy-4-(methoxymethyl)phenol** is not detailed in the provided search results, a general workflow for the synthesis of related phenolic compounds, such as via a Suzuki-Miyaura cross-coupling, can serve as an instructive example for researchers interested in creating substituted phenols.[\[12\]](#) This illustrates a common strategy for forming carbon-carbon bonds to an aromatic ring.



[Click to download full resolution via product page](#)

Caption: A representative workflow for synthesizing substituted phenols.

Conclusion

2-Ethoxy-4-(methoxymethyl)phenol is a valuable chemical primarily utilized for its fragrance properties, with potential as a building block in organic synthesis. For researchers and drug development professionals, ensuring the high purity of this starting material is non-negotiable. By leveraging a combination of reliable suppliers and rigorous in-house quality control protocols employing techniques like HPLC, GC-MS, and qNMR, scientists can proceed with confidence in their experimental outcomes. Adherence to strict safety and handling procedures is essential to mitigate the risks associated with this compound. The methodologies and information presented in this guide serve as a comprehensive resource for the effective procurement, validation, and application of high-purity **2-Ethoxy-4-(methoxymethyl)phenol**.

References

- Amitychem. (n.d.). Buy Phenol, 2-ethoxy-4-(methoxymethyl)- Different Grade from Amitychem. ECHEMI.
- PubChem. (n.d.). Phenol, 2-ethoxy-4-(methoxymethyl)-. National Center for Biotechnology Information.
- ChemicalBook. (n.d.). **2-ethoxy-4-(methoxymethyl)phenol** suppliers & manufacturers in China.
- Hebei Dangtong Biological Technology Co., Ltd. (n.d.). **2-ethoxy-4-(methoxymethyl)phenol**, CasNo.5595-79-9.
- GlobalChemMall. (n.d.). 2-methoxy-4-(methoxymethyl)phenol.
- Fisher Scientific. (2021). Safety Data Sheet for 4-Ethyl-2-methoxyphenol.
- Scent.vn. (n.d.). Phenol, 2-ethoxy-4-(methoxymethyl)- (CAS 5595-79-9).
- Human Metabolome Database. (2012). Showing metabocard for **2-Ethoxy-4-(methoxymethyl)phenol** (HMDB0038354).
- BenchChem. (2025). An In-depth Technical Guide to the Synthesis of 2-Methoxy-4-(3-methoxyphenyl)phenol.
- BenchChem. (2025). Quantitative Analysis of 4-(2-Methoxyethyl)phenol: A Comparative Guide to Analytical Techniques.
- Grampurohit, M. M. (2005). Synthesis, characterization and gas chromatographic determination of 4-(2-methoxy ethyl) phenol, an intermediate of metoprolol. ResearchGate.
- ChemicalBook. (2025). **2-ethoxy-4-(methoxymethyl)phenol** | 5595-79-9.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. echemi.com [echemi.com]
- 2. Phenol, 2-ethoxy-4-(methoxymethyl)- | C₁₀H₁₄O₃ | CID 6453284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hmdb.ca [hmdb.ca]
- 4. scent.vn [scent.vn]
- 5. 2-ethoxy-4-(methoxymethyl)phenol suppliers & manufacturers in China [m.chemicalbook.com]
- 6. 2-ethoxy-4-(methoxymethyl)phenol | 5595-79-9 [chemicalbook.com]
- 7. 2-ethoxy-4-(methoxymethyl)phenol, CasNo.5595-79-9 Hebei Dangtong Biological Technology Co.,LTD China (Mainland) [nengxian.lookchem.com]
- 8. globalchemmall.com [globalchemmall.com]
- 9. benchchem.com [benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. fishersci.com [fishersci.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Introduction: Understanding 2-Ethoxy-4-(methoxymethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609150/docs#introduction-understanding-2-ethoxy-4-methoxymethyl-phenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)